handling lenvatinib mesylate solubility challenges

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Lenvatinib Mesylate**

CAS No.: 857890-39-2

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Understanding the Solubility Challenge

Lenvatinib mesylate is a multi-target tyrosine kinase inhibitor, but its clinical application is limited by its poor **aqueous solubility** and subsequent **low oral bioavailability (~36 %)** [1]. While the mesylate salt form improves upon the solubility of the base compound, it is still officially characterized as only **"slightly soluble"** in solvents like DMSO and methanol [2]. This "brick-dust" nature makes the development of effective drug delivery systems particularly challenging [1].

Formulation Strategies and Experimental Data

Here are some advanced strategies explored to enhance the solubility and bioavailability of lenvatinib.

Self-Nanoemulsifying Preconcentrate (SNEP)

This approach is designed to improve solubilization and absorption by forming fine oil-in-water nano-emulsions.

- **Mechanism:** A mixture of co-solvent, surfactant, oil, and the drug forms a preconcentrate that rapidly emulsifies in aqueous environments, providing a large surface area for absorption [1].

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- **Key Innovation: Ionic interaction** between the weakly basic group of lenvatinib and the carboxylic acid group of **Valproic Acid (VA)** can facilitate solubility. VA also acts as a histone deacetylase (HDAC) inhibitor, providing potential for synergistic anticancer activity [1].

The table below summarizes quantitative findings from a recent SNEP study:

Parameter	Finding/Value	Experimental Context
Aqueous Solubility of Lenvatinib	0.7 µg/mL (at 37 ± 0.1 °C) [1]	Baseline property in water.
Saturation Solubility in NMP	~450 mg/g [1]	Screening of biocompatible solvents.
Particle Size of SNEP	40.35 ± 1.45 nm [1]	After dilution of the SNEP formulation.
Polydispersity Index (PDI)	0.262 ± 0.01 [1]	Indicates a relatively uniform particle size distribution.
Zeta Potential	-5.41 ± 0.45 mV [1]	Measured for the formed nano-emulsion.
Drug Loading	28.69 ± 2.13 % [1]	In the optimized SNEP formulation.
Encapsulation Efficiency	99.98 ± 0.02 % [1]	In the optimized SNEP formulation.

Nanoparticle Formulations

Nanotechnology can address limitations of conventional delivery systems, such as low solubility and non-specificity [1].

- **Pluronic F127 Nanoparticles:** Lenvatinib can be co-assembled with photosensitizers (e.g., halogenated BODIPY) and encapsulated in Pluronic F127 to form stable, pH-responsive nanoparticles. These nanoparticles demonstrate **synergistic chemo/photodynamic therapy** and enhanced targeting in the acidic tumor microenvironment [3].
- **Mixed Micelles:** Self-assembled phospholipid-based mixed micelles have also been reported to improve the solubility and anticancer activity of lenvatinib [1].

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Experimental Protocol: SNEP Formulation

This protocol outlines the key steps for creating and testing a lenvatinib-valproic acid SNEP, based on a published methodology [1].

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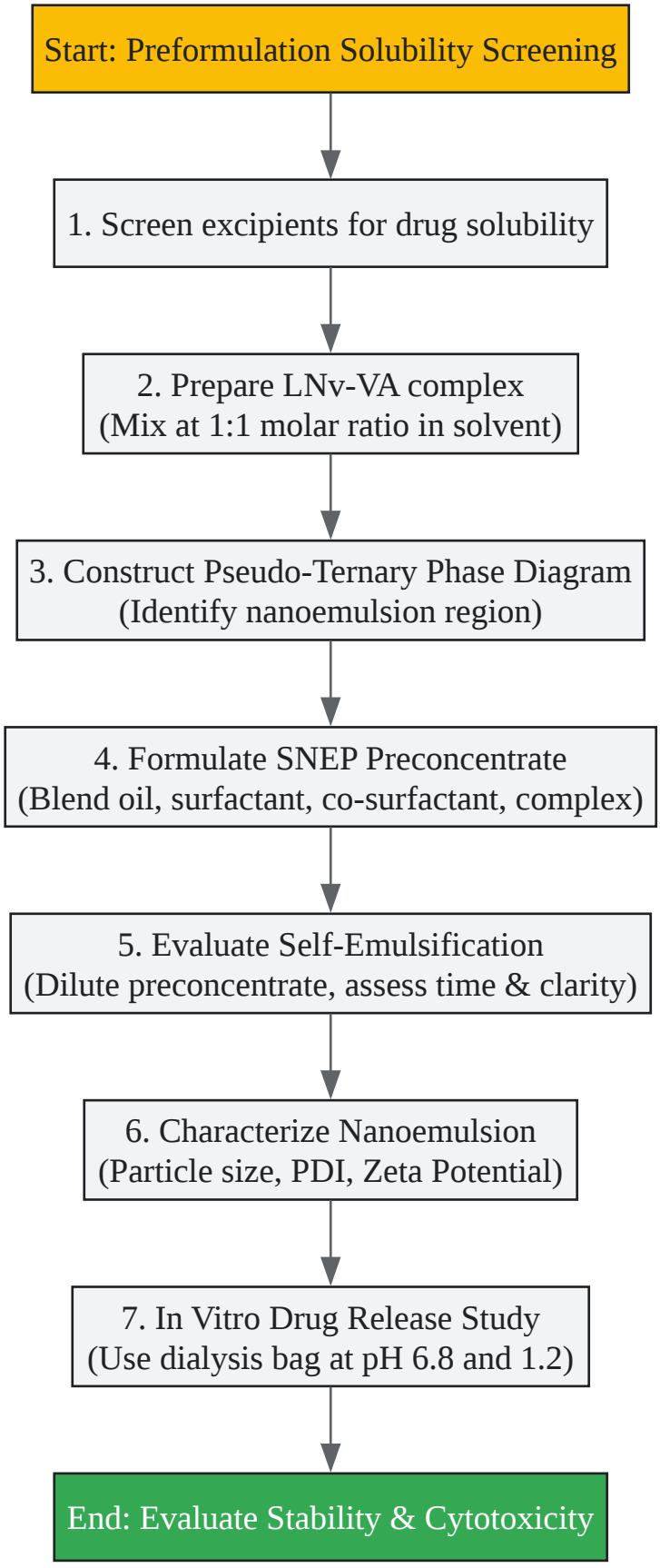

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Detailed Methodology

- **Preformulation Solubility Screening**
  - Dissolve an excess amount of lenvatinib in various biocompatible solvents (e.g., **NMP, Transcutol, PG, PEG**), including those screened for Valproic Acid.
  - Vortex and shake the mixtures for 48 hours in a water bath shaker at 25°C.
  - Centrifuge the samples and analyze the supernatant using a validated **HPLC method** to determine saturation solubility [1].
- **Preparation of LNv-VA Complex**
  - Mix lenvatinib and Valproic Acid at a 1:1 molar ratio in a suitable solvent.
  - Sonicate the mixture and stir magnetically for 1 hour.
  - Evaporate the solvent under vacuum and collect the complex for use in the formulation [1].
- **Formulation of SNEP Preconcentrate**
  - Based on solubility screening and pseudo-ternary phase diagram studies, identify the optimal ratio of **oil, surfactant, and co-surfactant** that produces a clear nanoemulsion upon aqueous dilution.
  - Integrate the **LNv-VA complex** into this mixture to form the final SNEP preconcentrate [1].
- **Characterization of the Formulation**
  - **Self-Emulsification Properties:** Dilute the SNEP preconcentrate in aqueous media and observe the time taken to form a clear or slightly bluish nanoemulsion.
  - **Droplet Size and Zeta Potential:** Use dynamic light scattering (DLS) to measure the particle size (aim for < 50 nm), PDI (aim for < 0.3), and zeta potential.
  - **Drug Loading and Encapsulation Efficiency:** Determine the amount of drug incorporated into the system using HPLC after appropriate dilution and filtration [1].
- **In-Vitro Release Study**
  - Use a dialysis bag method. Place the SNEP formulation in the bag and immerse it in a release medium (e.g., phosphate buffer at pH 6.8).
  - Maintain the system at 37°C with continuous agitation.

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- Withdraw samples at predetermined time intervals and analyze the drug concentration using HPLC to generate a release profile [1].

Troubleshooting Common Issues

Problem	Potential Root Cause	Suggested Solution
Poor Solubilization	Inefficient LNv-VA complex formation or suboptimal excipient selection.	Revisit the 1:1 molar ratio during complexation. Re-screen excipients using the phase diagram approach.
Preconcentrate not emulsifying	Improper surfactant/oil ratio or inadequate energy for self-assembly.	Adjust the S({}_{\text{mix}})/Oil ratio based on the pseudo-ternary phase diagram. Ensure gentle, consistent agitation during dilution.
Large Particle Size / High PDI	Unstable emulsion, coalescence of droplets, or drug precipitation.	Optimize the surfactant and co-surfactant type and ratio. Ensure the formulation is maintained at stable temperature conditions.
Low Drug Loading	Saturation of the oil/surfactant phase or precipitation of the drug.	Consider increasing the capacity of the lipid phase or using more potent solubility enhancers.
HPLC Analysis Issues	Drug adsorption or degradation, column interference.	Use silanized vials, ensure a suitable mobile phase, and validate the method's specificity for lenvatinib and VA [1].

Mechanism of Solubility Enhancement

The following diagram illustrates the mechanism by which the Valproic Acid complex and SNEP enhance lenvatinib delivery.

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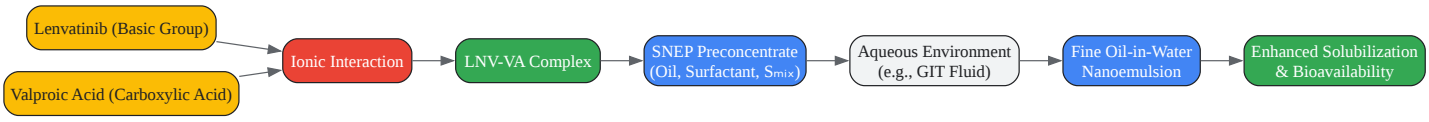

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The core mechanism involves the formation of an ion-pair complex between lenvatinib and Valproic Acid, which is then incorporated into the lipid-based SNEP. Upon ingestion, the SNEP rapidly forms a nanoemulsion in the gastrointestinal tract, presenting the drug in a solubilized form with a large surface area, thereby significantly improving its absorption potential [1].

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To cite this document: Smolecule. [handling lenvatinib mesylate solubility challenges]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548156#handling-lenvatinib-mesylate-solubility-challenges]

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